

Technical Support Center: Synthesis of 1,5-Dimethyl-1H-indazol-4-ol

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Compound of Interest

Compound Name: 1,5-Dimethyl-1H-indazol-4-ol

CAS No.: 1416714-14-1

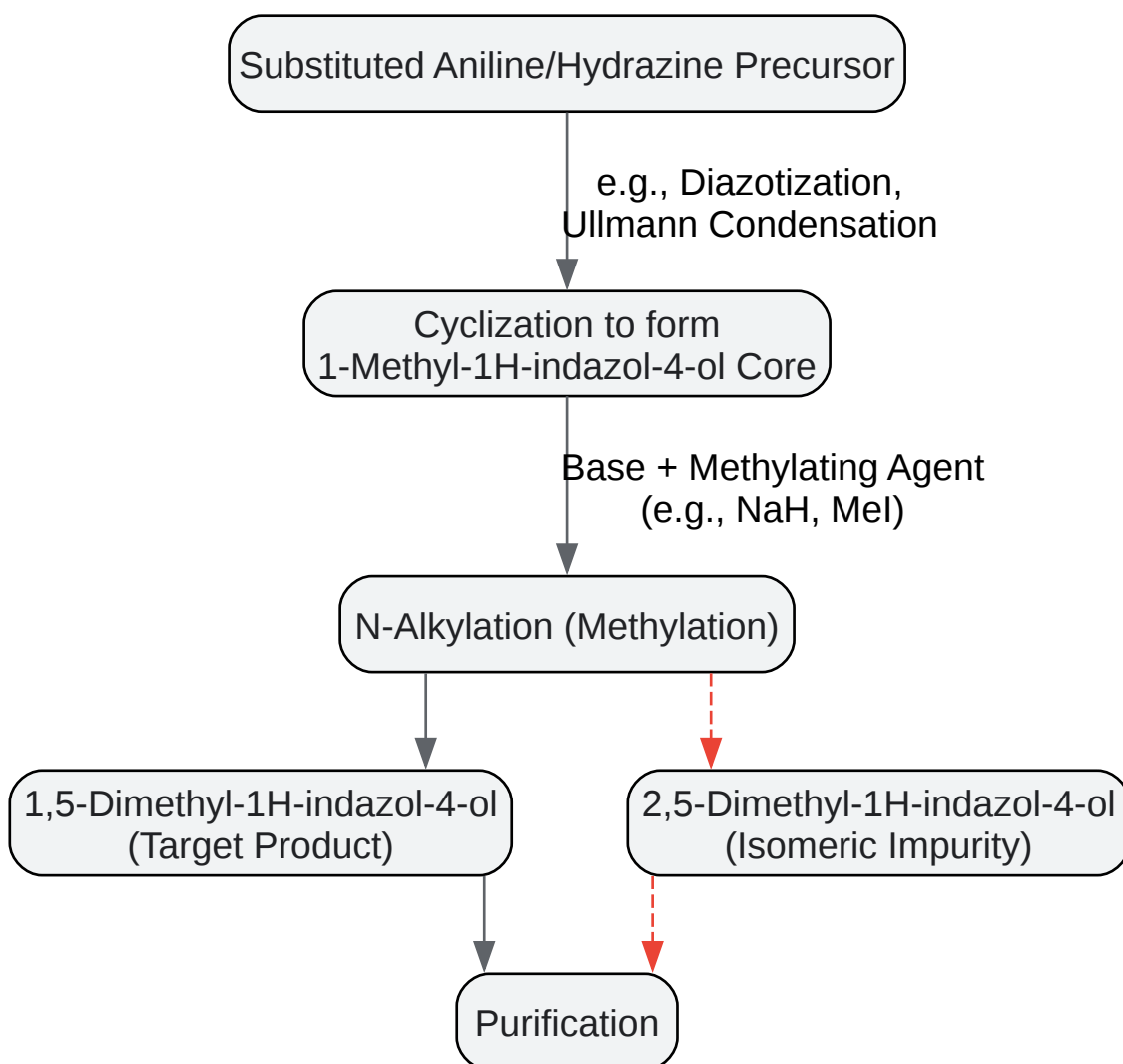
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Welcome to the technical support guide for the synthesis of **1,5-Dimethyl-1H-indazol-4-ol**. This document provides in-depth troubleshooting advice, answers to frequently asked questions, and a detailed reference protocol to assist researchers, chemists, and drug development professionals in successfully scaling up this synthesis. Our focus is on providing practical, experience-driven insights to overcome common challenges.

Synthetic Pathway Overview

The synthesis of **1,5-Dimethyl-1H-indazol-4-ol** typically proceeds via a multi-step pathway. A common and effective route involves the initial construction of the 1-methyl-1H-indazol-4-ol core, followed by a regioselective methylation at the N1 position. The initial indazole synthesis can be achieved through various methods, often involving cyclization reactions.^{[1][2][3][4][5]} Subsequent N-methylation presents a key challenge in controlling regioselectivity to favor the desired N1 isomer over the N2 isomer.^{[6][7][8]}



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Caption: General synthetic scheme for **1,5-Dimethyl-1H-indazol-4-ol**.

Frequently Asked Questions (FAQs)

Q1: What are the most common starting materials for building the indazole core?

A1: The synthesis of the indazole ring system can be approached from various precursors.[1][4] Common strategies include the cyclization of o-toluidine derivatives through nitrosation, palladium-catalyzed reactions of 2-bromobenzaldehydes with hydrazones, or reductive cyclization of o-nitro-ketoximes.[1][9][10] The choice of starting material often depends on availability, cost, and the desired substitution pattern on the benzene ring.

Q2: How critical is the choice of base and solvent for the N-methylation step?

A2: The selection of the base and solvent system is arguably the most critical factor for controlling the N1/N2 regioselectivity during methylation.^[6] A combination of a strong, non-nucleophilic base like sodium hydride (NaH) in an aprotic polar solvent such as tetrahydrofuran (THF) or N,N-dimethylformamide (DMF) is frequently reported to favor the formation of the thermodynamically more stable N1-alkylated product.^{[6][8]} Using weaker bases like potassium carbonate in less polar solvents may lead to poor conversion or an unfavorable mixture of isomers.^[6]

Q3: How can I effectively monitor the progress of the N-methylation reaction?

A3: Thin-Layer Chromatography (TLC) and Liquid Chromatography-Mass Spectrometry (LC-MS) are the primary methods for monitoring reaction progress. A typical TLC system would use a mobile phase like ethyl acetate/hexanes. The starting material (1-methyl-1H-indazol-4-ol) and the two product isomers (N1 and N2 methylated) will have different R_f values, allowing for clear visualization. LC-MS is invaluable for confirming the masses of the products and identifying any potential side-products, giving a more quantitative assessment of the reaction mixture composition.

Q4: What are the main challenges in purifying the final product?

A4: The primary purification challenge is the separation of the desired **1,5-Dimethyl-1H-indazol-4-ol** from its N2-methylated isomer, 2,5-Dimethyl-1H-indazol-4-ol.^[6] These isomers often have very similar polarities, making separation by standard silica gel column chromatography difficult.^[11] Additionally, residual starting material and byproducts from the methylation reaction must be removed. Recrystallization from a mixed solvent system or the use of more advanced chromatographic techniques like preparative HPLC or SFC may be necessary to achieve high purity.^{[12][13]}

Troubleshooting Guide

This section addresses specific issues that may arise during the synthesis and provides actionable solutions.

Problem/Observation	Potential Cause(s)	Recommended Solution(s)
Low or No Yield in N-Methylation Step	1. Ineffective Deprotonation: The base used may be old, inactive, or insufficient. Sodium hydride (NaH), for example, is highly sensitive to moisture.	1. Use fresh, high-quality NaH (60% dispersion in mineral oil is common). Ensure the reaction is conducted under a strictly inert atmosphere (Nitrogen or Argon). Consider using a slight excess of the base (1.1-1.2 equivalents).[6]
2. Poor Solvent Choice: The solvent may not be suitable for the base or may not adequately solubilize the indazole substrate.	2. Switch to anhydrous DMF or THF. These solvents are effective for reactions involving NaH.[6] Ensure solvents are properly dried before use.[14]	
3. Inactive Methylating Agent: The methylating agent (e.g., methyl iodide, dimethyl sulfate) may have degraded.	3. Use a fresh bottle of the methylating agent. Methyl iodide should be stored protected from light.	
Poor N1/N2 Regioselectivity (High % of N2 Isomer)	1. Sub-optimal Base/Solvent System: As discussed, this is a primary driver of regioselectivity. Weaker bases or certain solvent combinations can favor the N2 product.	1. The NaH/THF system is highly recommended for maximizing N1 selectivity. The sodium cation is thought to coordinate with the N2 atom, sterically hindering alkylation at that position.[6]
2. Reaction Temperature: Temperature can influence the kinetic vs. thermodynamic product ratio.	2. Perform the deprotonation at 0 °C, followed by the addition of the alkylating agent at 0 °C, and then allow the reaction to slowly warm to room temperature. This controlled temperature profile often favors the thermodynamic N1 product.[6]	

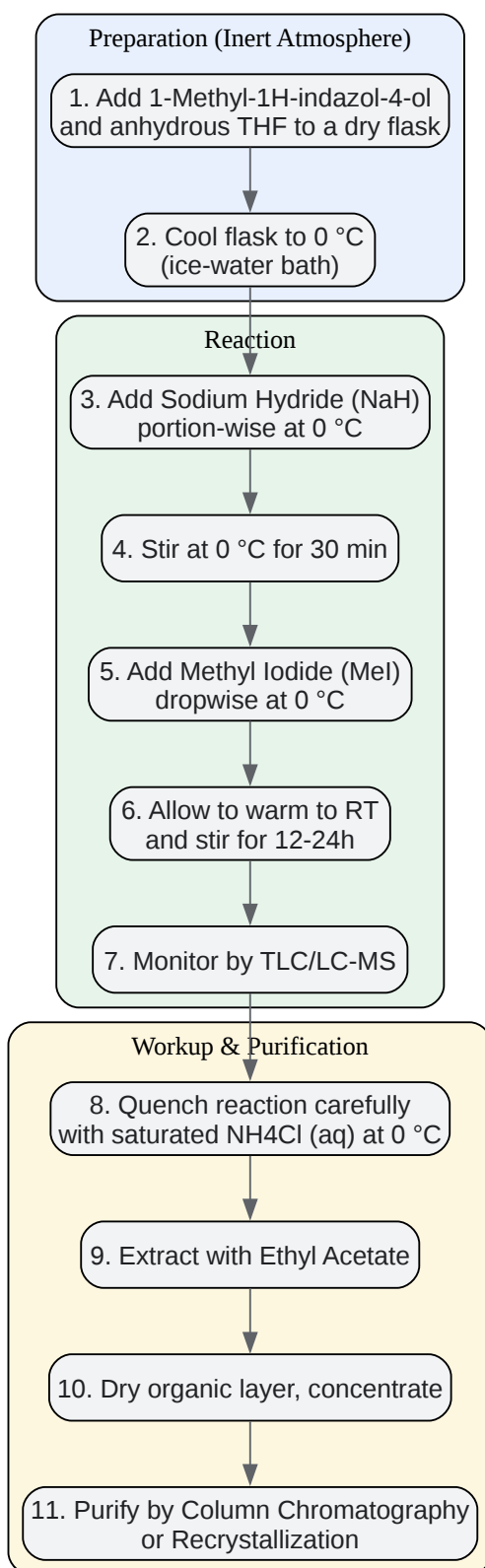
3. Electronic Effects of Substituents: Substituents on the indazole ring can electronically influence the nucleophilicity of N1 vs. N2.	3. While the 5-methyl group is part of the target, be aware that other substituents can dramatically alter selectivity. For instance, electron-withdrawing groups at the C7 position have been shown to favor N2 alkylation.[8]	
Formation of Multiple Unidentified Byproducts	1. Over-alkylation: If the starting material contains other nucleophilic sites (like the hydroxyl group), methylation can occur there.	1. The phenolic hydroxyl group is acidic and will be deprotonated by NaH. Ensure at least 2 equivalents of base and methylating agent are used if O-methylation is also desired, or consider a protecting group strategy for the hydroxyl if only N-methylation is wanted.
2. Degradation: The starting material or product may be unstable under the reaction conditions (e.g., prolonged heating, excessively strong base).	2. Keep reaction times to the minimum required for completion (monitor by TLC/LC-MS). Avoid high temperatures unless necessary.	
Difficulty Separating N1 and N2 Isomers	1. Similar Polarity: The structural similarity of the isomers leads to co-elution in standard column chromatography.	1. Optimize Chromatography: Use a long column with a shallow solvent gradient (e.g., slowly increasing the percentage of ethyl acetate in hexanes).[11] 2. Recrystallization: Experiment with various solvent systems (e.g., THF/water, acetone/water, or toluene/heptane) to find conditions where one isomer

selectively crystallizes.[12] 3.

Preparative HPLC/SFC: For high-purity material required in later stages, preparative reverse-phase HPLC or Supercritical Fluid Chromatography (SFC) can be highly effective for separating isomers.[13]

Detailed Experimental Protocol (Reference)

This protocol is a representative procedure for the N-methylation step. Safety Note: Sodium hydride reacts violently with water and is flammable. Methyl iodide is toxic and a suspected carcinogen. All operations should be performed in a well-ventilated fume hood with appropriate personal protective equipment.



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Caption: Step-by-step workflow for the N-methylation reaction.

Step-by-Step Methodology:

- **Preparation:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, add 1-methyl-1H-indazol-4-ol (1.0 eq) and anhydrous tetrahydrofuran (THF, approx. 10-15 mL per gram of substrate).
- **Deprotonation:** Cool the resulting solution to 0 °C using an ice-water bath. Under a positive flow of nitrogen, add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) portion-wise, ensuring the internal temperature does not exceed 5 °C.
- **Stirring:** Stir the suspension at 0 °C for 30 minutes. The formation of the sodium salt may be observed as a change in the mixture's consistency.
- **Alkylation:** Add methyl iodide (1.1 eq) dropwise to the reaction mixture at 0 °C.
- **Reaction Completion:** After the addition is complete, remove the ice bath and allow the reaction to slowly warm to room temperature. Stir for 12-24 hours, monitoring the consumption of the starting material by TLC or LC-MS.^[6]
- **Quenching:** Once the reaction is complete, cool the flask back to 0 °C and carefully quench the excess NaH by the slow, dropwise addition of saturated aqueous ammonium chloride (NH₄Cl) solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x volume of THF).
- **Washing & Drying:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by silica gel column chromatography using a gradient of ethyl acetate in hexanes or by recrystallization to separate the N1 and N2 isomers and afford the pure **1,5-Dimethyl-1H-indazol-4-ol**.

References

- Verma, A., Joshi, S., & Singh, D. (2023). Indazole – an emerging privileged scaffold: synthesis and its biological significance. RSC Medicinal Chemistry. Available at: [\[Link\]](#)

- ResearchGate. (n.d.). Synthesis of indazoles 4a–q. ResearchGate. Available at: [\[Link\]](#)
- Lin, M.-H., et al. (2015). Synthesis of indazoles. Google Patents (WO2017186693A1).
- Chinese Journal of Synthetic Chemistry. (2022). Synthesis of Pharmacologically Active Indazoles and Its Analogues: A Review. Available at: [\[Link\]](#)
- Molecules. (2022). Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives. MDPI. Available at: [\[Link\]](#)
- Elguero, J., et al. (2022). Study of the Addition Mechanism of 1H-Indazole and Its 4-, 5-, 6-, and 7-Nitro Derivatives to Formaldehyde in Aqueous Hydrochloric Acid Solutions. The Journal of Organic Chemistry. Available at: [\[Link\]](#)
- Sapeta, K., & Kerr, M. A. (n.d.). Synthesis and chemical reactivity of 1H-indazoles. Available at: [\[Link\]](#)
- Journal of Organic and Pharmaceutical Chemistry. (n.d.). Synthesis of substituted indazoles from N-tosylhydrazones using ionic liquid. Available at: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of indazoles. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 1H-Indazoles by Reductive Cyclization of o-Nitro-ketoximes. ResearchGate. Available at: [\[Link\]](#)
- Organic Letters. (2022). Monoselective N-Methylation of Amides, Indoles, and Related Structures Using Quaternary Ammonium Salts as Solid Methylating Agents. ACS Publications. Available at: [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 1H-indazole derivatives. ResearchGate. Available at: [\[Link\]](#)
- Google Patents. (n.d.). Method for separating and purifying substituted indazole isomers. Google Patents (CN101948433A).
- Journal of Organic Chemistry. (2011). Synthesis of 1H-Indazoles via Silver(I)-Mediated Intramolecular Oxidative C–H Bond Amination. ACS Publications. Available at: [\[Link\]](#)

- MPG.PuRe. (2021). Regioselective N-alkylation of the 1H-indazole scaffold. Available at: [\[Link\]](#)
- ResearchGate. (2015). Process Development for a 1H-Indazole Synthesis Using an Intramolecular Ullmann-Type Reaction. ResearchGate. Available at: [\[Link\]](#)
- Beilstein Journal of Organic Chemistry. (2016). Regioselective N-alkylation of the 1H-indazole scaffold; ring substituent and N-alkylating reagent effects on regioisomeric distribution. Available at: [\[Link\]](#)
- PubChem. (n.d.). (1H-indazol-4-yl)methanol. Available at: [\[Link\]](#)
- European Pharmaceutical Review. (2017). Separation and purification applications for mutagenic impurities. Available at: [\[Link\]](#)
- ResearchGate. (2019). How can I purify two different-substituted aromatic compounds? ResearchGate. Available at: [\[Link\]](#)
- Processes. (2023). Purification of Indole Contained in Wash Oil by Combination of Extraction and Crystallization. MDPI. Available at: [\[Link\]](#)

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Sources

- [1. Indazole – an emerging privileged scaffold: synthesis and its biological significance - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. caribjscitech.com \[caribjscitech.com\]](#)
- [4. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Indazole synthesis \[organic-chemistry.org\]](#)

- [6. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [7. pure.mpg.de](https://pure.mpg.de) [pure.mpg.de]
- [8. BJOC - Regioselective N-alkylation of the 1H-indazole scaffold; ring substituent and N-alkylating reagent effects on regioisomeric distribution](#) [beilstein-journals.org]
- [9. Thieme E-Books & E-Journals](https://thieme-connect.de) [thieme-connect.de]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]
- [12. CN101948433A - Method for separating and purifying substituted indazole isomers - Google Patents](#) [patents.google.com]
- [13. europeanpharmaceuticalreview.com](https://europeanpharmaceuticalreview.com) [europeanpharmaceuticalreview.com]
- [14. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
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